

# Application Notes and Protocols for 2,3-Dimethylbutane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,3-Dimethylbutane

Cat. No.: B166060

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **2,3-Dimethylbutane** (CAS No. 79-29-8), a highly flammable and volatile organic compound. Adherence to these protocols is critical to ensure personnel safety and prevent accidents in the laboratory.

## Chemical and Physical Properties

**2,3-Dimethylbutane** is a colorless liquid with a petroleum-like odor.[1][2][3] It is an isomer of hexane and is less dense than water and insoluble in it.[1][4] Its vapors are heavier than air, which can lead to accumulation in low-lying areas.[1][3][5]

Table 1: Quantitative Data for **2,3-Dimethylbutane**

Property	Value	References
Molecular Formula	C6H14	<a href="#">[4]</a>
Molecular Weight	86.18 g/mol	<a href="#">[1]</a> <a href="#">[5]</a>
Boiling Point	57.9 to 58.3 °C (136.1 to 136.8 °F)	<a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	-136 to -124 °C (-213 to -191 °F)	<a href="#">[4]</a>
Flash Point	-29 °C (-20 °F)	<a href="#">[1]</a> <a href="#">[4]</a>
Autoignition Temperature	415 °C (779 °F)	<a href="#">[6]</a>
Lower Explosive Limit (LEL)	1.2%	<a href="#">[2]</a> <a href="#">[5]</a>
Upper Explosive Limit (UEL)	7.0%	<a href="#">[2]</a> <a href="#">[5]</a>
Vapor Pressure	26.1 kPa (at 21.1 °C)	<a href="#">[4]</a>
Vapor Density	3 (air = 1)	<a href="#">[3]</a> <a href="#">[5]</a>
Density	0.662 g/mL at 25 °C	<a href="#">[3]</a>
Solubility in Water	Insoluble (<1 mg/mL at 22°C)	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Solubility in Organic Solvents	Soluble in ethanol, acetone, DMSO, hexane, and benzene.	<a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a>

## Hazard Identification and Safety Precautions

GHS Hazard Statements:

- H225: Highly flammable liquid and vapor.[\[4\]](#)[\[6\]](#)
- H304: May be fatal if swallowed and enters airways.[\[6\]](#)[\[9\]](#)
- H315: Causes skin irritation.[\[6\]](#)[\[10\]](#)
- H336: May cause drowsiness or dizziness.[\[6\]](#)[\[9\]](#)

- H411: Toxic to aquatic life with long lasting effects.[6][9]

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[4][9][10][11]
- P233: Keep container tightly closed.[9][11]
- P240: Ground/bond container and receiving equipment.[10][11]
- P241: Use explosion-proof electrical/ventilating/lighting equipment.[10][11]
- P242: Use only non-sparking tools.[9][11]
- P243: Take precautionary measures against static discharge.[9][11]
- P261: Avoid breathing mist, vapors, or spray.[4][9][11]
- P273: Avoid release to the environment.[4][9][11]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[10][11]
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[4][6][9]
- P331: Do NOT induce vomiting.[4][6][9][11]
- P403+P235: Store in a well-ventilated place. Keep cool.[9][11]
- P501: Dispose of contents/container to an approved waste disposal plant.[9][11]

## Experimental Protocols

## Personal Protective Equipment (PPE)

A comprehensive PPE program is essential when handling **2,3-Dimethylbutane**.[12]

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[13] A face shield may also be necessary where splashing is a risk.
- Skin Protection:
  - Gloves: Wear chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and replaced regularly.[14]
  - Clothing: Wear fire/flame resistant and impervious clothing.[13] A lab coat or chemical-resistant apron should be worn.
- Respiratory Protection: Work in a well-ventilated area, preferably under a chemical fume hood.[11][15] If exposure limits are exceeded, use a full-face respirator with an appropriate cartridge.[13]
- Footwear: Use safety footwear that covers the entire foot and is resistant to chemicals.[14]

## Handling Procedures

- Work in a well-ventilated area or a chemical fume hood to minimize inhalation of vapors.[11][15]
- Keep away from all ignition sources, including heat, sparks, open flames, and hot surfaces.[10][11][15]
- Use only non-sparking tools and explosion-proof equipment.[13][15][16]
- Ensure all equipment is properly grounded and bonded to prevent static discharge.[15][16]
- Avoid contact with skin and eyes.[15]
- Do not eat, drink, or smoke in areas where **2,3-Dimethylbutane** is handled.[10][15]
- Containers, even empty ones, may contain explosive vapors. Do not cut, drill, grind, or weld on or near containers.[15]
- Always wash hands thoroughly with soap and water after handling.[10][15]

## Storage Procedures

- Store in a designated flammables area that is cool, dry, and well-ventilated.[6][15]
- Keep containers tightly closed and sealed.[6][15]
- Store away from incompatible materials, particularly strong oxidizing agents like nitric acid and oxygen.[1][3][15]
- Protect containers from physical damage and check regularly for leaks.[10][15]
- Do not store in pits, basements, or other low-lying areas where vapors can accumulate.[10][15]

## Spill Cleanup Protocol

The response to a spill depends on its size and location.

Minor Spill (less than 4L, contained in the lab)[17]

- Alert Personnel: Notify others in the immediate area of the spill.[18]
- Isolate the Area: Prevent others from entering the spill area.[18]
- Eliminate Ignition Sources: Immediately extinguish all flames and turn off any spark-producing equipment.[5][17]
- Ventilate: Increase ventilation in the area, if safe to do so.[15]
- Don PPE: Wear appropriate PPE, including respiratory protection, gloves, and eye protection.[18]
- Containment: Contain the spill using a non-combustible absorbent material such as sand, earth, or vermiculite.[15][17] Do not use paper towels as they can increase the rate of evaporation.[17]
- Absorption: Cover the spill with the absorbent material, working from the outside in.[18]

- Collection: Use non-sparking tools to collect the absorbed material into a labeled, leak-proof container for hazardous waste.[15][17]
- Decontamination: Wash the spill area with soap and water.[18] Collect the rinse water for disposal if the chemical is highly toxic.[18]
- Waste Disposal: Dispose of the waste container according to institutional and local regulations.[1]
- Restock: Replenish any used spill kit supplies.[18]

Major Spill (large volume, outside of a fume hood, or if you are unsure)

- Evacuate: Immediately evacuate the area.
- Alert: Activate the fire alarm and notify emergency responders and your institution's environmental health and safety office.
- Isolate: Close doors to the affected area to contain vapors.
- Do Not Re-enter: Await the arrival of trained emergency personnel.

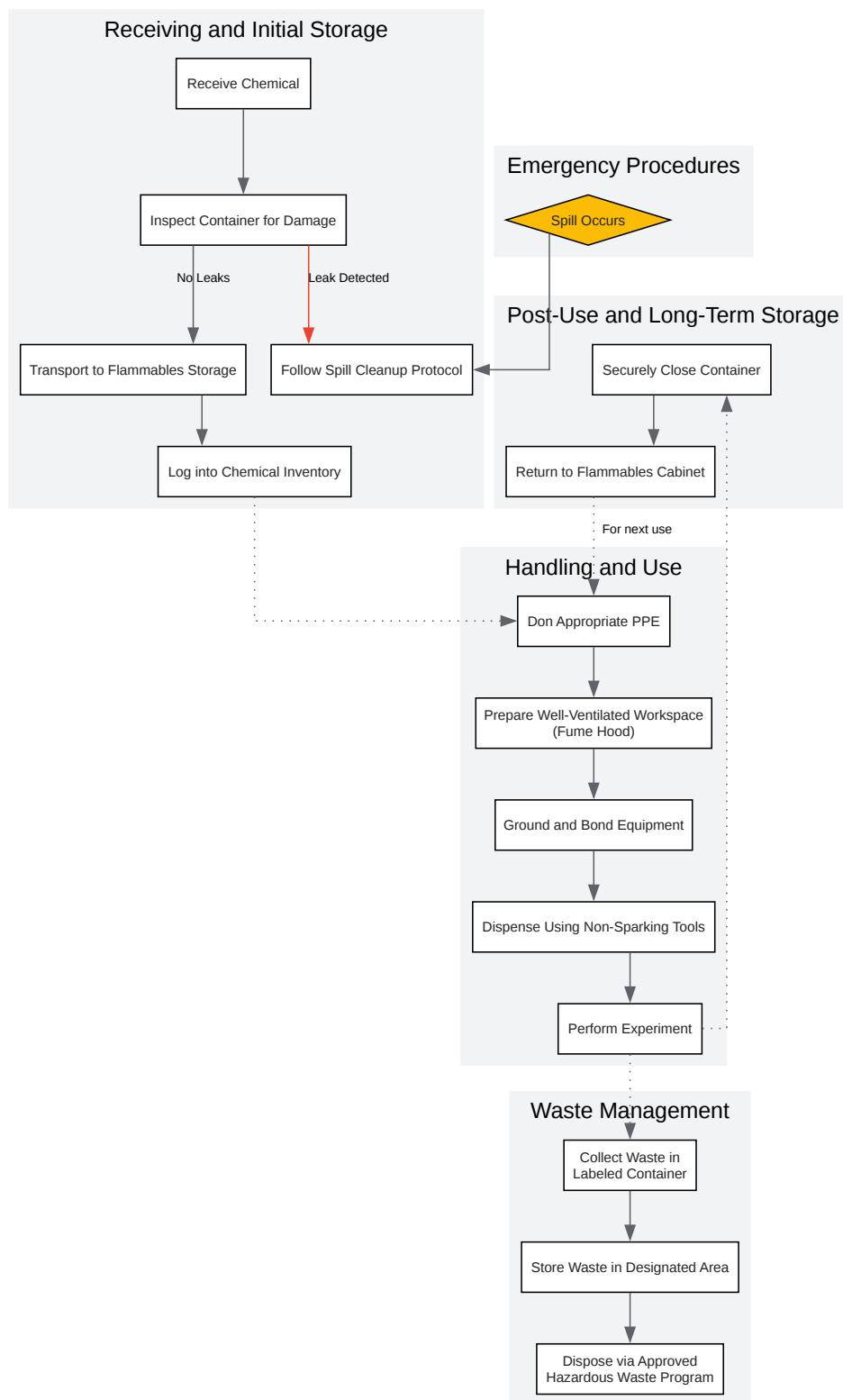
## Waste Disposal Protocol

- Collect all **2,3-Dimethylbutane** waste, including contaminated absorbent materials, in a designated, properly labeled, and sealed container.
- The waste container should be stored in a well-ventilated area, away from ignition sources and incompatible materials.
- Dispose of the hazardous waste through your institution's approved hazardous waste management program.[1] Do not dispose of it down the drain.[13]

## Visualization of Handling and Storage Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **2,3-Dimethylbutane**.

## Workflow for Safe Handling and Storage of 2,3-Dimethylbutane

[Click to download full resolution via product page](#)Caption: Logical workflow for **2,3-Dimethylbutane** handling.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2,3-Dimethylbutane | C6H14 | CID 6589 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,3-Dimethylbutane | 79-29-8 [chemicalbook.com]
- 3. 2,3-Dimethylbutane CAS#: 79-29-8 [m.chemicalbook.com]
- 4. 2,3-Dimethylbutane - Wikipedia [en.wikipedia.org]
- 5. 2,3-DIMETHYLBUTANE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. bg.cpachem.com [bg.cpachem.com]
- 7. chembk.com [chembk.com]
- 8. solubilityofthings.com [solubilityofthings.com]
- 9. 2,3-Dimethylbutane | 79-29-8 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 10. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 11. sigmaaldrich.com [sigmaaldrich.com]
- 12. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 13. chemicalbook.com [chemicalbook.com]
- 14. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 15. datasheets.scbt.com [datasheets.scbt.com]
- 16. fishersci.com [fishersci.com]
- 17. jk-sci.com [jk-sci.com]
- 18. 5.4.1.1 Incidental Spill Cleanup Procedures | Environment, Health and Safety [ehs.cornell.edu]
- To cite this document: BenchChem. [Application Notes and Protocols for 2,3-Dimethylbutane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b166060#handling-and-storage-procedures-for-2-3-dimethylbutane>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)